

Certificate of Analysis: Phenanthrene-[U-13C] - A Technical Guide

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Compound of Interest

Compound Name: Phenanthrene-[U-13C]

Cat. No.: B1146099

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the quality control, analytical methodologies, and relevant biological pathways associated with **Phenanthrene-[U-13C]**. The information presented herein is essential for ensuring the accuracy and reliability of research data in studies involving this isotopically labeled compound.

Quantitative Data Summary

The following tables summarize the key quantitative data for a representative batch of **Phenanthrene-[U-13C]**.

Table 1: Product Identification and Physical Properties

Parameter	Specification
Chemical Name	Phenanthrene-[U-13C]
CAS Number	1189955-53-0 (for 13C6 variant)[1][2]
Molecular Formula	$^{13}\text{C}_{14}\text{H}_{10}$
Molecular Weight	192.14 g/mol
Appearance	White to off-white solid
Melting Point	98-100 °C
Boiling Point	340 °C

Table 2: Quality Control and Purity Analysis

Analytical Test	Method	Result
Chemical Purity	HPLC-UV	≥98%[1]
Isotopic Enrichment	GC-MS	≥99 atom % ^{13}C [3]
Residual Solvents	Headspace GC	Conforms to specification
Elemental Analysis	Combustion Analysis	Conforms to theoretical values

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

2.1. Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is used to assess the chemical purity of the **Phenanthrene-[U-13C]** lot by separating it from any unlabeled phenanthrene and other organic impurities.

- **Instrumentation:** A standard HPLC system equipped with a UV detector is employed.
- **Column:** A C18 reversed-phase column (e.g., ZORBAX Eclipse PAH column) is typically used for the separation of polycyclic aromatic hydrocarbons (PAHs).[4]

- Mobile Phase: A gradient of acetonitrile and water is commonly used. The gradient program is optimized to ensure baseline separation of phenanthrene from potential impurities.
- Injection Volume: 10 μL of a sample solution in acetonitrile.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 254 nm.
- Quantification: The purity is determined by calculating the area percentage of the **Phenanthrene-[U- ^{13}C]** peak relative to the total peak area of all components in the chromatogram.

2.2. Determination of Isotopic Enrichment by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is designed to determine the isotopic enrichment of ^{13}C in the labeled phenanthrene.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A capillary column suitable for PAH analysis (e.g., DB-5ms) is used.
- Injector: Split/splitless injector, operated in splitless mode. The injector temperature is maintained at 250°C.[2]
- Oven Program: The column temperature is programmed to start at a lower temperature (e.g., 120°C) and ramp up to a final temperature (e.g., 300°C) to ensure good separation.[2]
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer: Operated in electron ionization (EI) mode. The mass spectrum of the eluting phenanthrene peak is recorded.
- Data Analysis: The isotopic enrichment is calculated by analyzing the ion cluster around the molecular ion peak. The relative intensities of the ions corresponding to the fully ^{13}C -labeled phenanthrene (m/z 192) and any lower mass isotopologues are used to determine the atom percent of ^{13}C .

Visualizations: Workflows and Biological Pathways

3.1. Analytical Workflow for **Phenanthrene-[U-13C]** Quality Control

The following diagram illustrates the general workflow for the quality control analysis of a batch of **Phenanthrene-[U-13C]**.

*Analytical workflow for **Phenanthrene-[U-13C]** QC.*

3.2. Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

Phenanthrene is a polycyclic aromatic hydrocarbon (PAH) that can interact with the Aryl Hydrocarbon Receptor (AhR) signaling pathway. This pathway is crucial in the metabolism of xenobiotics and is a key area of study in toxicology and drug development.^[3]

Simplified Aryl Hydrocarbon Receptor (AhR) signaling pathway.

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